

Technical Procurement & Application Guide: Pentafluoroethyl Ethyl Ketone

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Pentafluoroethyl ethyl ketone

CAS No.: 378-72-3

Cat. No.: B1346364

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Executive Summary & CAS Correction Notice

CRITICAL DATA INTEGRITY NOTICE: While the request referenced CAS 358-49-6, this registry number is often ambiguously associated with obsolete or misclassified fluorinated derivatives in legacy databases. The industry-standard CAS for **Pentafluoroethyl Ethyl Ketone** is 378-72-3.^{[1][2][3]} All procurement and safety protocols in this guide are calibrated to CAS 378-72-3 to ensure chemical identity compliance.

The Molecule at a Glance: **Pentafluoroethyl ethyl ketone** (PFEEK) is a strategic fluorinated building block. Unlike the ubiquitous trifluoromethyl (

) group, the pentafluoroethyl (

) moiety offers a higher lipophilicity profile and distinct steric bulk, making it a "privileged structure" in modern medicinal chemistry for modulating metabolic stability and membrane permeability.

Chemical Profile & Strategic Value

Physicochemical Properties

Property	Specification
Molecular Formula	
Molecular Weight	176.08 g/mol
Boiling Point	60-62 °C (at 740 mmHg)
Density	~1.32 g/mL
Appearance	Clear, colorless liquid
Solubility	Soluble in organic solvents (DCM, THF); forms hydrates with water. ^[4]

The "Fluorine Effect" in Drug Design

The

group acts as a bioisostere for the ethyl or isopropyl group but with significantly altered electronics:

- **Metabolic Blocking:** The C-F bonds are resistant to Cytochrome P450 oxidation, extending the half-life of the drug candidate.
- **Lipophilicity Boost:** The group increases more than a group, enhancing blood-brain barrier (BBB) penetration.
- **Electrophilicity:** The adjacent perfluoroalkyl group makes the carbonyl carbon highly electrophilic, facilitating unique condensation reactions (e.g., stable hydrates or hemiketals).

Global Sourcing Landscape

This compound is not a commodity solvent; it is a fine chemical intermediate. Procurement requires vetting suppliers for isotopic purity and water content, as the carbonyl is prone to hydration.

Verified Commercial Suppliers (CAS 378-72-3)

Supplier	Region	Purity Grade	Pack Sizes	Notes
SynQuest Laboratories	USA (FL)	97%+	5g, 25g, 100g	Primary source for fluorinated building blocks. Good documentation.
Sigma-Aldrich (Merck)	Global	97%	5g, 25g	Listed as "Ethyl pentafluoroethyl ethyl ketone". High reliability.
Apollo Scientific	UK/Europe	95-98%	Custom	Excellent for bulk inquiries in the EU.
Fluorochem	UK	97%	Catalog	Specializes in fluorochemicals; often has stock when others don't.
Matrix Scientific	USA (SC)	Research	Variable	Good for hard-to-find analogs.

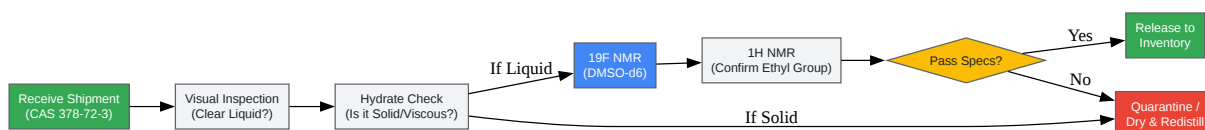
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Procurement Tip: Always request a Certificate of Analysis (CoA) specifically checking for the hydrate form. If the material has been stored improperly, it may have absorbed water to form the gem-diol [1,1,1,2,2-pentafluoropentane-3,3-diol], which appears as a solid or viscous liquid.

Quality Assurance: The Self-Validating Protocol

Trusting the label is insufficient for fluorinated intermediates. The following workflow ensures the chemical identity and purity before it enters your synthesis pipeline.

Incoming Goods Inspection Workflow



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Figure 1: Quality Control Decision Tree. The critical step is detecting hydrate formation via visual inspection and NMR.

Analytical Benchmarks

- NMR: Expect two distinct signals.
 - ppm (, triplet).
 - ppm (, quartet).
 - Note: If you see shifted peaks or broadening, the ketone may be hydrated.
- NMR:
 - Ethyl group: Typical triplet () and quartet (). The quartet will be downfield (

ppm) due to the electron-withdrawing

group.

Synthetic Utility & Handling

Handling Precautions

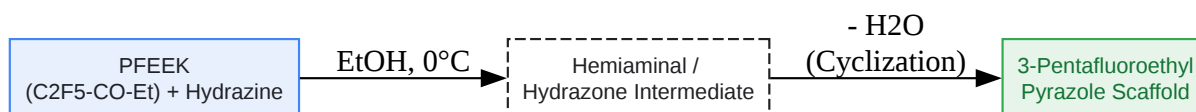
- **Volatility:** With a boiling point of ~60°C, this ketone is highly volatile. Do not rotovap at high vacuum/room temp. Use a distinct "low vac" setting or ice bath.
- **Reactivity:** The carbonyl is highly activated. It reacts exothermically with amines and hydrazines.

Key Application: Synthesis of Fluorinated Heterocycles

The most common application of PFEEK is the synthesis of 3-pentafluoroethyl pyrazoles, which are potent scaffolds for agrochemicals (fungicides) and kinase inhibitors.

Protocol: Condensation with Hydrazine

- **Setup:** Dissolve PFEEK (1.0 eq) in Ethanol.
- **Addition:** Cool to 0°C. Add Hydrazine hydrate (1.1 eq) dropwise. (Exothermic!).
- **Reaction:** The intermediate hydrazone forms.
- **Cyclization:** Depending on the specific target, a dehydration agent or heating may be required to close the ring if using a substituted hydrazine.



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Figure 2: General synthetic pathway for accessing bio-active pyrazoles using PFEEK.

References

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- To cite this document: BenchChem. [Technical Procurement & Application Guide: Pentafluoroethyl Ethyl Ketone]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1346364/docs#technical-procurement-application-guide-pentafluoroethyl-ethyl-ketone>]

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